

# Physical and chemical properties of Isomurralonginol acetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isomurralonginol acetate*

Cat. No.: *B176986*

[Get Quote](#)

## In-Depth Technical Guide: Isomurralonginol Acetate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Isomurralonginol acetate** is a naturally occurring coumarin, a class of secondary metabolites widely distributed in the plant kingdom and known for their diverse pharmacological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Isomurralonginol acetate**, including its structure, and available experimental data. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

### Chemical and Physical Properties

**Isomurralonginol acetate** has been isolated from the leaves of *Murraya exotica*, a plant belonging to the Rutaceae family.[1][2] While extensive experimental data on its physical properties are limited in publicly accessible literature, some key characteristics have been reported or predicted.

Table 1: Physical and Chemical Properties of **Isomurralonginol Acetate**

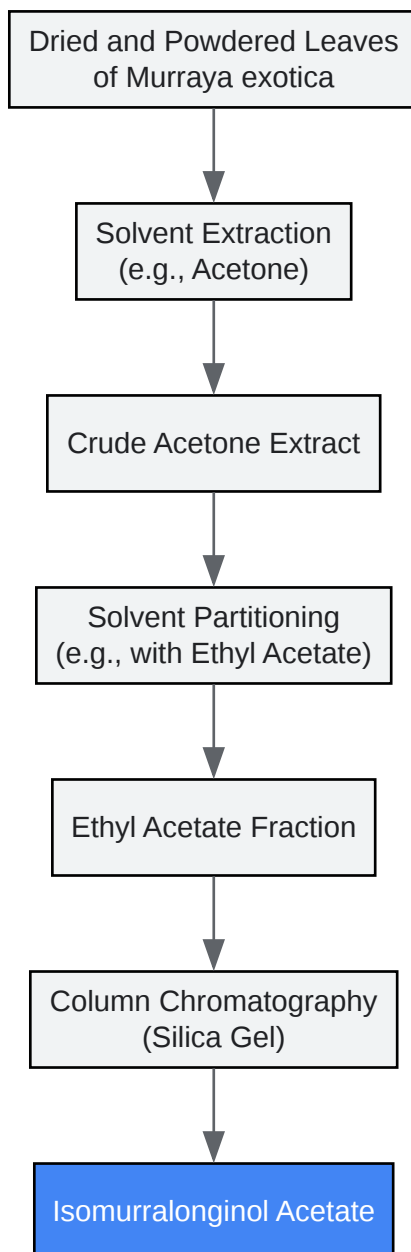
Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> O <sub>5</sub>	[1][2]
Molecular Weight	302.32 g/mol	[1][2]
Predicted Boiling Point	447.8 ± 45.0 °C	[1]
Predicted Density	1.182 ± 0.06 g/cm <sup>3</sup>	[1]
Physical Form	Powder	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
CAS Number	139115-59-6	[1]

## Experimental Protocols

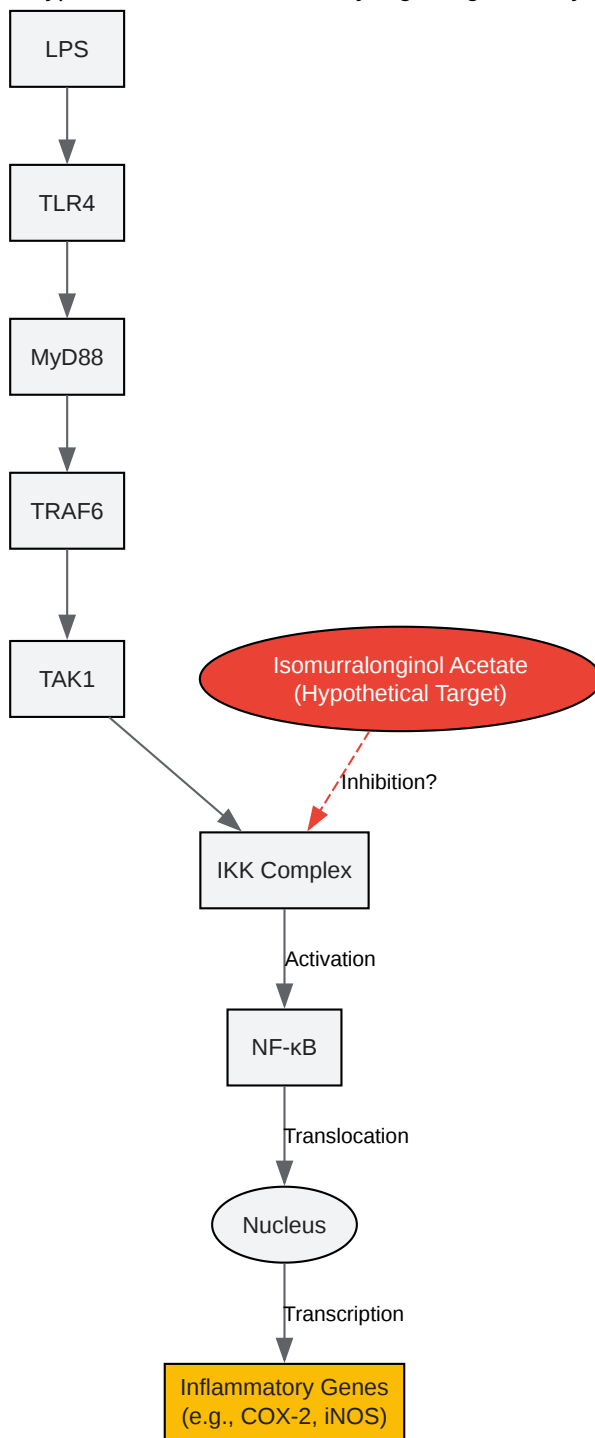
### Isolation of Isomurralonginol Acetate from *Murraya exotica*

The primary method for obtaining **Isomurralonginol acetate** is through extraction and chromatographic separation from the leaves of *Murraya exotica*. The following is a generalized workflow based on typical phytochemical isolation procedures for coumarins. A detailed experimental protocol from the primary literature is not readily available in full text.

## Isolation Workflow for Isomurralonginol Acetate



## Hypothetical Anti-inflammatory Signaling Pathway

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. A comprehensive review of the botany, phytochemistry, pharmacology, and toxicology of Murrayae Folium et Cacumen - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of Isomurralonginol acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b176986#physical-and-chemical-properties-of-isomurralonginol-acetate]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

